

An In-depth Technical Guide to 1-Acetylpiperidine

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Compound of Interest

Compound Name: 1-Acetylpiperidine

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **1-Acetylpiperidine**, a versatile N-acetylpiperidine derivative. It details the compound's fundamental chemical and physical properties, common synthesis protocols, spectroscopic data, and key applications in pharmaceutical and chemical research. All quantitative data is presented in structured tables for clarity, and detailed experimental methodologies are provided. This document serves as a critical resource for professionals engaged in organic synthesis and drug discovery.

Introduction

1-Acetylpiperidine, also known as N-acetylpiperidine, is an organic compound featuring a piperidine ring where the hydrogen atom on the nitrogen is substituted with an acetyl group.[1] [2] This structure combines the characteristics of both a piperidine ring and an acetyl functional group, rendering it a valuable intermediate in various synthetic processes.[3] Its IUPAC name is 1-(piperidin-1-yl)ethan-1-one.[1] The compound is typically a colorless to pale yellow liquid with a distinct odor.[4] This guide explores the core technical aspects of **1-Acetylpiperidine** for research and development applications.

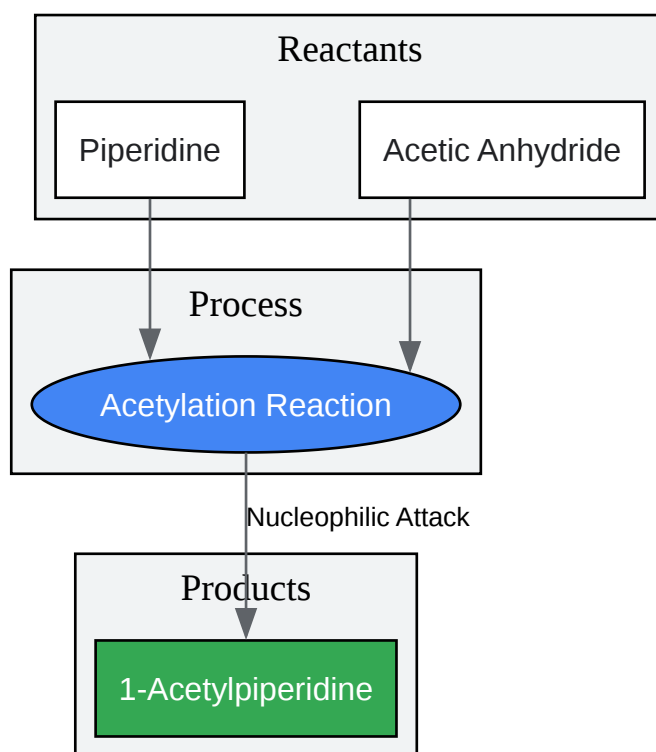
Chemical and Physical Properties

The molecular structure of **1-Acetylpiperidine** confers a balance of hydrophilic and lipophilic properties.^[3] It is soluble in organic solvents like ethanol and ether, with limited solubility in water.^[4] A summary of its key properties is presented below.

Property	Value	Source
Molecular Formula	C ₇ H ₁₃ NO	^[1] ^[3] ^[5] ^[6] ^[7]
Molecular Weight	127.18 g/mol	^[1] ^[3] ^[5]
IUPAC Name	1-piperidin-1-ylethanone	^[1] ^[3]
CAS Registry Number	618-42-8	^[1] ^[3] ^[6] ^[7]
Synonyms	N-Acetylpiperidine, Acetyl piperidide	^[3] ^[6] ^[7]
Appearance	Colorless to pale yellow liquid	^[4]

Synthesis of 1-Acetylpiperidine

The most common method for synthesizing **1-Acetylpiperidine** is through the acetylation of piperidine.^[3] This reaction typically involves treating piperidine with an acetylating agent such as acetic anhydride or acetyl chloride.^[3]



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Caption: Synthesis workflow for **1-Acetylpiperidine**.

Experimental Protocol: Acetylation of Piperidine

This protocol describes a standard laboratory procedure for the synthesis of **1-Acetylpiperidine**.

Materials:

- Piperidine
- Acetic anhydride
- Base (e.g., pyridine or triethylamine)
- Dichloromethane (DCM) or other suitable solvent
- Standard laboratory glassware for reflux and extraction

- Magnetic stirrer and heating mantle

Procedure:

- In a round-bottom flask, dissolve piperidine in the chosen solvent.
- Add a base, such as pyridine or triethylamine, to the solution.[\[3\]](#)
- Slowly add acetic anhydride to the mixture while stirring. An exothermic reaction may occur, so controlled addition is crucial.
- Once the addition is complete, heat the mixture to reflux and maintain for a specified period to ensure the reaction goes to completion.[\[3\]](#)
- After cooling to room temperature, the reaction mixture is typically washed with water and a mild acid to remove unreacted starting materials and the base.
- The organic layer is then separated, dried over an anhydrous salt (e.g., sodium sulfate), and the solvent is removed under reduced pressure to yield the crude product.
- Further purification can be achieved through distillation or chromatography if required.

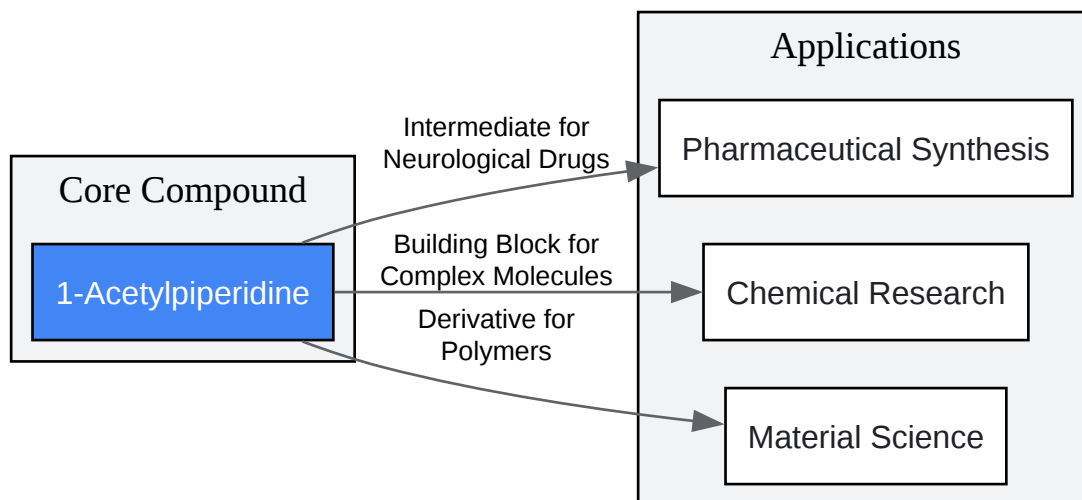
Spectroscopic Data

Spectroscopic analysis is essential for the structural confirmation of **1-Acetylpiperidine**.

Spectroscopic Data	Observation
Mass Spectrometry (MS)	Molecular ion peak at $m/z = 127$. [3] Characteristic fragmentation includes the loss of the acetyl group, resulting in a fragment at $m/z = 85$. [3]
Infrared Spectroscopy (IR)	A prominent carbonyl (C=O) stretching vibration is observed at approximately 1650 cm^{-1} , which is characteristic of an amide. [3]

Applications in Research and Development

1-Acetylpiperidine serves as a crucial building block in the synthesis of more complex molecules.[3]



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Caption: Logical relationships of **1-Acetylpiperidine**.

- **Pharmaceuticals:** It is utilized in the synthesis of various pharmaceutical compounds, including those targeting neurological disorders.[3]
- **Chemical Research:** It acts as a versatile starting material for producing more complex organic molecules like benzopyranones and pyrimidoisoquinolinones.[2][3]
- **Material Science:** Its derivatives are explored for potential use in the development of new polymers and other materials.[3]

Safety and Handling

When working with **1-Acetylpiperidine**, it is essential to adhere to standard laboratory safety protocols.

- Wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.[3]
- Handle the compound in a well-ventilated fume hood to avoid inhalation of vapors.[3]

- Follow proper disposal procedures in accordance with local regulations.[3]

Conclusion

1-Acetylpiperidine is a fundamental chemical intermediate with a well-characterized profile and a broad range of applications, particularly in the fields of medicinal chemistry and organic synthesis. Its straightforward synthesis and versatile reactivity make it an invaluable tool for researchers and drug development professionals. This guide has provided the core technical information required for its effective and safe utilization in a laboratory setting.

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